

Application Notes: In Vitro Metabolism of 20(OH)D3 by CYP27B1 and CYP24A1

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Compound of Interest

Compound Name: 20-Hydroxyvitamin D3

Cat. No.: B11824993

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Vitamin D3 undergoes a series of metabolic activation and catabolic steps regulated by cytochrome P450 (CYP) enzymes. The classical pathway involves 25-hydroxylation by CYP2R1/CYP27A1 in the liver, followed by 1 α -hydroxylation by CYP27B1 in the kidney to produce the active hormone, 1,25-dihydroxyvitamin D3 (1,25(OH)₂D₃).^[1] An alternative pathway initiated by CYP11A1 produces **20-hydroxyvitamin D3** (20(OH)D3), a non-calcemic analog with significant biological activity, including anti-proliferative and pro-differentiation properties.^{[2][3]} Understanding the subsequent metabolism of 20(OH)D3 by the key vitamin D-regulating enzymes, CYP27B1 (1 α -hydroxylase) and CYP24A1 (24-hydroxylase), is critical for evaluating its therapeutic potential and physiological roles. These application notes provide an overview of the metabolic pathways, quantitative enzymatic data, and detailed protocols for studying these reactions in vitro.

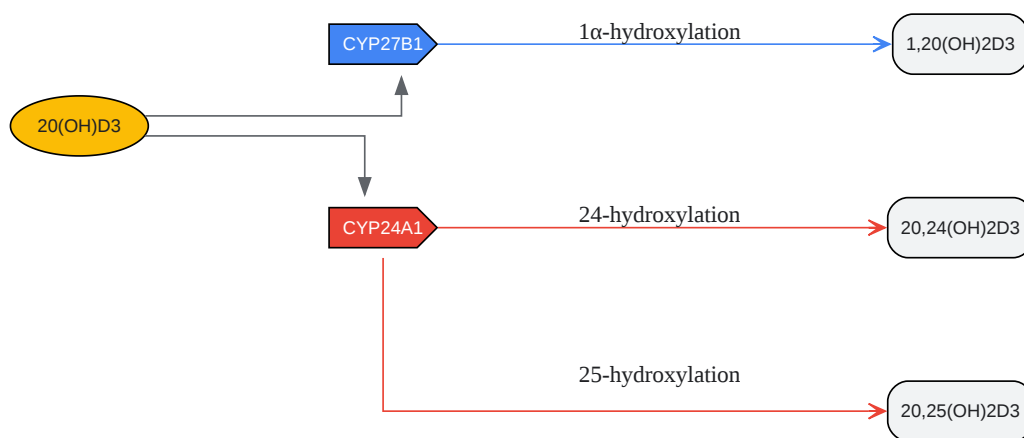
Metabolic Pathways

The in vitro metabolism of 20(OH)D3 is catalyzed by CYP27B1 and CYP24A1 to produce distinct hydroxylated metabolites.

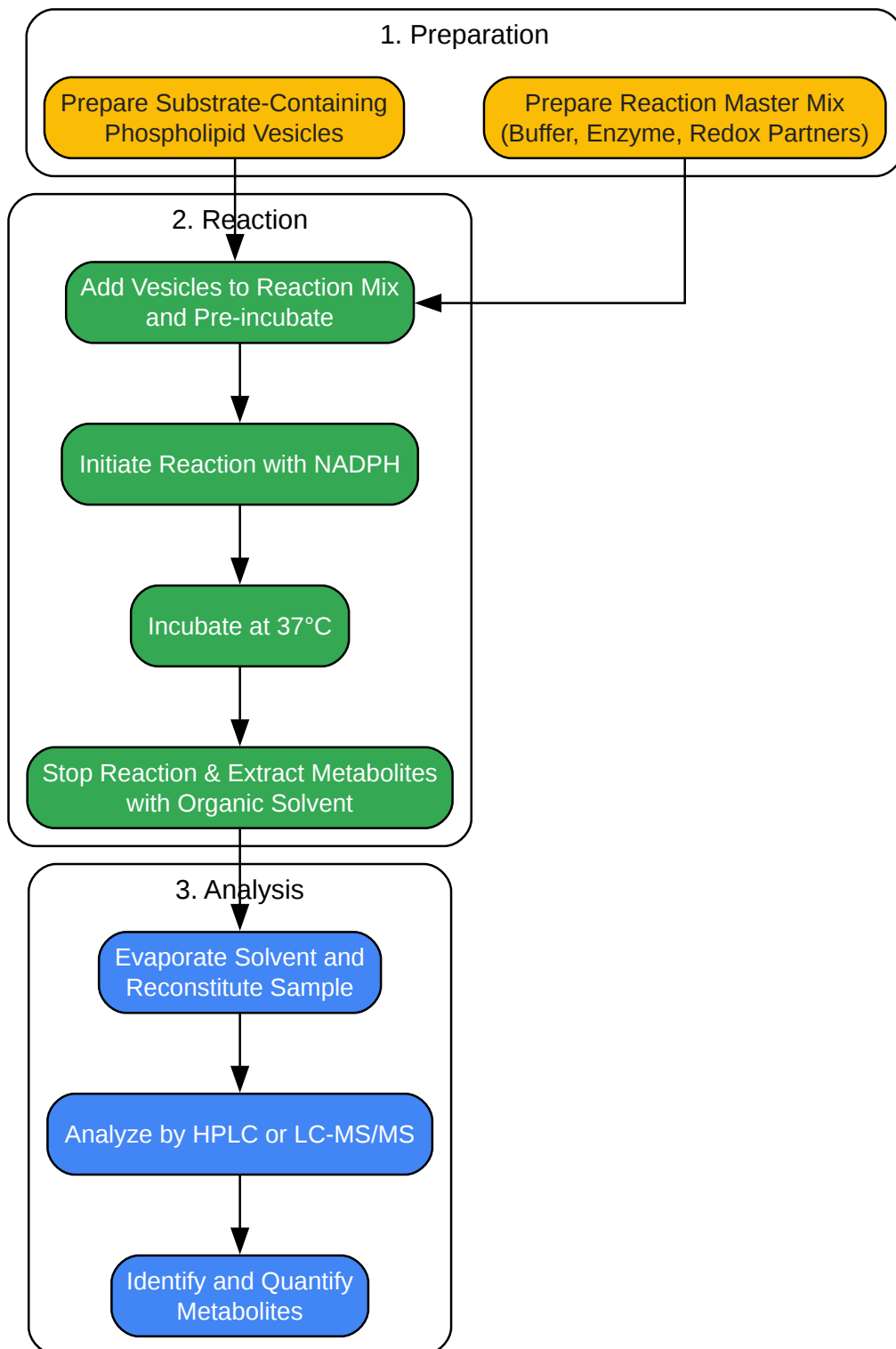
- CYP27B1 (1 α -hydroxylase): This mitochondrial enzyme catalyzes the 1 α -hydroxylation of 20(OH)D3 to produce 1 α ,20-dihydroxyvitamin D3 (1,20(OH)₂D₃).^{[2][3]} This conversion occurs with significantly lower efficiency compared to the 1 α -hydroxylation of the primary substrate, 25(OH)D3.

- CYP24A1 (24-hydroxylase): This enzyme is primarily responsible for the catabolism of vitamin D metabolites. Rat and human CYP24A1 metabolize 20(OH)D₃ into dihydroxyvitamin D₃ products, notably 20,24-dihydroxyvitamin D₃ (20,24(OH)₂D₃) and 20,25-dihydroxyvitamin D₃ (20,25(OH)₂D₃). Unlike its action on 1,25(OH)₂D₃, CYP24A1 action on 20(OH)D₃ is considered an activation step, as these metabolites have shown potent biological activity.

In Vitro Metabolism of 20(OH)D3



Workflow for In Vitro Metabolism Assay

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References

- 1. escholarship.org [escholarship.org]
- 2. In vivo evidence for a novel pathway of vitamin D3 metabolism initiated by P450scc and modified by CYP27B1 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Chemical synthesis of 20S-hydroxyvitamin D3, which shows anti-proliferative activity - PMC [pmc.ncbi.nlm.nih.gov]
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